

ethyl (3R)-4-cyano-3-hydroxybutanoate

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ethyl (3R)-4-cyano-3-hydroxybutanoate

Cat. No.: B043060

[Get Quote](#)

An In-depth Technical Guide on **Ethyl (3R)-4-cyano-3-hydroxybutanoate**: Molecular Properties

This guide provides essential molecular information for **Ethyl (3R)-4-cyano-3-hydroxybutanoate**, a chiral organic compound significant in various research and drug development applications. The data is presented for researchers, scientists, and professionals in the field of drug development.

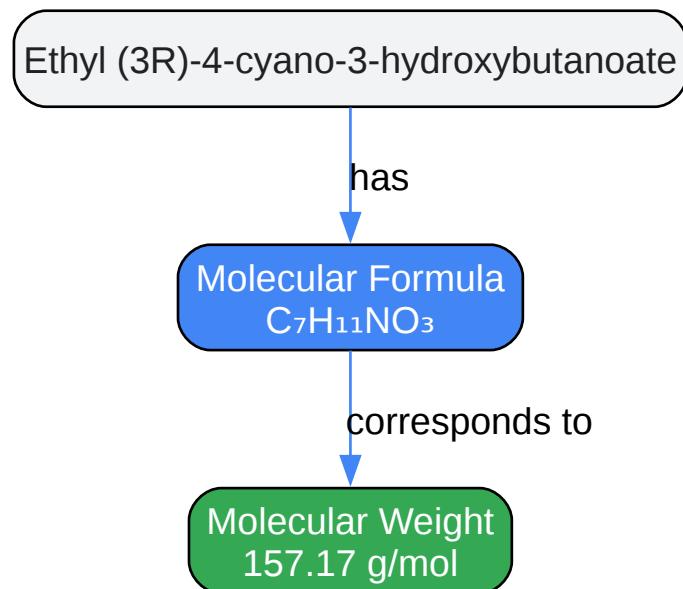
Molecular and Physical Properties

The fundamental molecular characteristics of **Ethyl (3R)-4-cyano-3-hydroxybutanoate** are summarized below. This data is crucial for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₁ NO ₃	[1] [2] [3] [4]
Molecular Weight	157.17 g/mol	[3] [4] [5]
CAS Number	141942-85-0	[1] [3]
Appearance	Colorless to pale yellow liquid	[1]

Logical Relationship of Molecular Properties

The following diagram illustrates the relationship between the compound's name and its primary molecular identifiers.



[Click to download full resolution via product page](#)

Caption: Relationship between compound name, formula, and molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. guidechem.com [guidechem.com]
- 2. L19771.06 [thermofisher.com]
- 3. synthinkchemicals.com [synthinkchemicals.com]
- 4. scbt.com [scbt.com]
- 5. Ethyl (R)-(-)-4-cyano-3-hydroxybutyrate, 98% | Fisher Scientific [fishersci.ca]

- To cite this document: BenchChem. [ethyl (3R)-4-cyano-3-hydroxybutanoate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b043060#ethyl-3r-4-cyano-3-hydroxybutanoate-molecular-weight-and-formula\]](https://www.benchchem.com/product/b043060#ethyl-3r-4-cyano-3-hydroxybutanoate-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com